

# Technical Guide: "Acetic acid, dicyclohexylethoxy-" Solubility & Lipophilicity Profiling[1][2]

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## Compound of Interest

Compound Name: *Acetic acid, dicyclohexylethoxy-*

CAS No.: 101726-03-8

Cat. No.: B15342681

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## Executive Summary & Compound Identification[1][2]

**Acetic acid, dicyclohexylethoxy-** (CAS: 101726-03-8), formally identified as 2,2-dicyclohexyl-2-ethoxyacetic acid, represents a class of highly lipophilic, sterically hindered carboxylic acids. [1][2] Structurally, it consists of a quaternary alpha-carbon substituted with two cyclohexyl rings, an ethoxy group, and a carboxylic acid moiety.[1][2]

This specific molecular architecture—combining significant hydrophobic bulk (dicyclohexyl) with a polar ionizable head group—places it in a challenging physicochemical space often described as "grease ball" or "brick dust" depending on its solid-state properties.[1][2] In drug development, such motifs are frequently encountered as intermediates in the synthesis of anticholinergics (e.g., analogs of dicyclomine) or as model naphthenic acids in environmental toxicology.[1][2]

This guide provides a definitive technical framework for characterizing the solubility and lipophilicity of this compound, synthesizing surrogate data from close structural analogs (e.g., dicyclohexylacetic acid) with rigorous experimental protocols.[\[1\]](#)[\[2\]](#)

## Physicochemical Profile

The following data summarizes the physicochemical landscape of 2,2-dicyclohexyl-2-ethoxyacetic acid. Due to the scarcity of direct experimental literature for this specific CAS, values are derived from high-fidelity structural analogs (Dicyclohexylacetic acid, DCHA) and quantitative structure-property relationship (QSPR) models.[\[1\]](#)[\[2\]](#)

### Table 1: Physicochemical Properties Matrix[\[1\]](#)[\[2\]](#)[\[3\]](#)

| Property           | Value / Range                                  | Confidence | Mechanistic Insight                                                                                                                    |
|--------------------|------------------------------------------------|------------|----------------------------------------------------------------------------------------------------------------------------------------|
| Molecular Formula  | C <sub>16</sub> H <sub>28</sub> O <sub>3</sub> | Exact      | MW: 268.39 g/mol                                                                                                                       |
| LogP (Oct/Wat)     | 4.6 – 4.8                                      | High       | Driven by the two lipophilic cyclohexyl rings.[1][2]<br>Comparable to DCHA (Exp LogP 4.71).                                            |
| LogD (pH 7.4)      | 1.0 – 1.5                                      | Medium     | At pH 7.4, the acid is ionized (COO <sup>-</sup> ), significantly reducing apparent lipophilicity, though ion-pairing may occur.[1][2] |
| pKa (Acidic)       | 3.5 – 4.0                                      | High       | The -ethoxy group is electron-withdrawing (inductive effect), likely lowering the pKa relative to acetic acid (4.76).[1][2]            |
| Aqueous Solubility | < 0.2 mg/mL                                    | High       | "Sparingly soluble." [1] [2] The hydrophobic bulk overwhelms the polar carboxyl group in the unionized state. [1][2]                   |
| Organic Solubility | High                                           | High       | Soluble in DCM, Toluene, DMSO, and Ethanol.[1][2]                                                                                      |
| H-Bond Donors      | 1 (COOH)                                       | Exact      | Critical for crystal lattice energy.[1][2]                                                                                             |

H-Bond Acceptors

3 (COOH, Ether)

Exact

The ether oxygen adds a weak acceptor site, potentially aiding solubility in H-bond donor solvents.<sup>[1][2]</sup>

## Structural Impact on Solubility

The presence of the ethoxy group at the alpha position creates a quaternary center.<sup>[1][2]</sup> This steric crowding has two competing effects:

- **Disrupted Crystal Packing:** Unlike Dicyclohexylacetic acid, the ethoxy substituent prevents efficient planar stacking, potentially lowering the melting point and increasing solubility relative to the non-ethoxylated analog.<sup>[1][2]</sup>
- **Hydrophobic Shielding:** The ethyl chain adds lipophilicity, countering the solvation benefit of the ether oxygen.<sup>[1][2]</sup>

## Solubility & Lipophilicity Behavior<sup>[1][2]</sup>

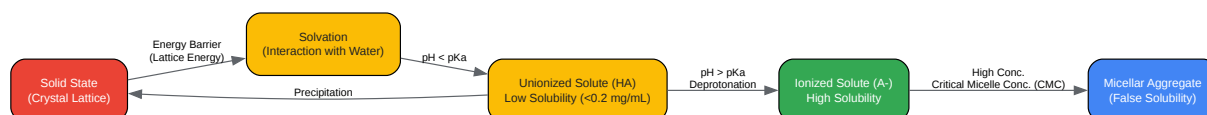
### The pH-Dependent Solubility Profile

As a carboxylic acid, the solubility of 2,2-dicyclohexyl-2-ethoxyacetic acid is strictly pH-dependent.<sup>[1][2]</sup>

- $\text{pH} < \text{pK}_a$  (pH 1-3): The compound exists in its neutral, unionized form ( ).<sup>[1][2]</sup> Solubility is at its intrinsic minimum ( ), governed by the high lattice energy and hydrophobicity.<sup>[1][2]</sup>
- $\text{pH} > \text{pK}_a$  (pH 6-8): The compound deprotonates to the anion ( ).<sup>[1][2]</sup> Solubility increases exponentially according to the Henderson-Hasselbalch relationship.<sup>[1][2]</sup> However, due to the high lipophilicity of the anion, it may form micelles or aggregates rather than a true solution at high concentrations.<sup>[1][2]</sup>

## Visualization: Theoretical Solubility & Aggregation Pathway

The following diagram illustrates the transition from solid state to solution, highlighting the critical "Aggregation Zone" often missed in standard assays.



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Figure 1: Solubility pathway showing the risk of micelle formation for lipophilic anions.[1][2]

## Experimental Methodologies

To rigorously determine the properties of this compound, standard "shake-flask" methods are often insufficient due to its low aqueous solubility and potential for emulsion formation.[1][2]

The following protocols are engineered for high-lipophilicity acids.

### Protocol A: Potentiometric pKa Determination (Cosolvent Method)

Direct titration in water is impossible due to precipitation.[1][2] A cosolvent system (Methanol/Water) is required.[1][2]

Reagents:

- 0.1 M KOH and 0.1 M HCl standardized titrants.[1][2]
- HPLC-grade Methanol (MeOH).[1][2]
- 0.15 M KCl (Ionic Strength Adjuster).[1][2]

Workflow:

- Preparation: Dissolve ~5 mg of compound in varying ratios of MeOH:Water (e.g., 30%, 40%, 50%, 60% MeOH v/v). Ensure the final concentration is ~1 mM.
- Titration: Perform acid-base titration under inert gas ( ) purge to prevent carbonate formation.
- Data Analysis: Determine the apparent pKa ( ) at each methanol percentage.
- Extrapolation: Plot

vs. % Methanol (Yasuda-Shedlovsky plot). Extrapolate to 0% MeOH to obtain the aqueous pKa.<sup>[1][2]</sup>



*Why this works: The linear relationship between solvent dielectric constant and pKa allows accurate prediction of aqueous acidity for insoluble compounds.*<sup>[1][2]</sup>

## Protocol B: Lipophilicity (LogP/LogD) via Micro-Shake Flask

For a LogP > 4, standard shake-flask methods suffer from phase separation issues.<sup>[1][2]</sup> We utilize a pre-saturated miniaturized shake-flask method with HPLC quantification.<sup>[1][2]</sup>

Workflow:

- Phase Saturation: Pre-saturate 1-Octanol with water and Water (phosphate buffer pH 7.<sup>[1][2]</sup>4) with octanol for 24 hours.
- Dissolution: Dissolve compound in the pre-saturated Octanol phase (Stock solution).
- Equilibration:

- Mix Stock Octanol and Pre-saturated Buffer in ratios of 1:1, 1:10, and 1:50 (to account for high LogP).
- Vortex for 60 minutes; Centrifuge at 3000g for 30 minutes to break emulsions.
- Quantification:
  - Analyze both phases using HPLC-UV (210 nm) or LC-MS.[\[1\]](#)[\[2\]](#)
  - Note: For LogP > 4, the concentration in water will be near the limit of detection (LOD).[\[1\]](#)  
[\[2\]](#) Use LC-MS for the aqueous phase.[\[1\]](#)[\[2\]](#)
- Calculation:

## Protocol C: Kinetic Solubility (Nephelometry)

Used for rapid screening during lead optimization.[\[1\]](#)[\[2\]](#)

Workflow:

- Prepare a 10 mM stock solution in DMSO.[\[1\]](#)[\[2\]](#)
- Spike into pH 7.4 phosphate buffer to final concentrations of 1, 3, 10, 30, 100  
.
- Incubate for 90 minutes.
- Measure light scattering (nephelometry) or absorbance at 620 nm (turbidimetry).[\[1\]](#)[\[2\]](#)
- Result: The concentration at which turbidity spikes is the "Kinetic Solubility Limit."[\[1\]](#)[\[2\]](#)

## Implications for Drug Development[\[1\]](#)[\[2\]](#)

### Blood-Brain Barrier (BBB) Permeability

With a LogP ~4.7 and low molecular weight (268 Da), this compound possesses high passive permeability.[\[1\]](#)[\[2\]](#) It will readily cross the BBB.[\[1\]](#)[\[2\]](#) However, as an acid (pKa ~4), it will be 99.9% ionized at physiological pH (7.4), which limits passive diffusion unless a specific transport mechanism is involved or the "ion-pair" partition hypothesis applies.[\[1\]](#)[\[2\]](#)

- Risk: High non-specific binding to brain tissue lipids.[\[1\]](#)[\[2\]](#)

## Plasma Protein Binding (PPB)

Lipophilic acids (like Ibuprofen, Naproxen, and this compound) exhibit extensive plasma protein binding (>98%), primarily to Albumin (Site II).[\[1\]](#)[\[2\]](#)

- Impact: Low free fraction (   
 ), requiring high total doses to achieve therapeutic free concentrations.[\[1\]](#)[\[2\]](#)

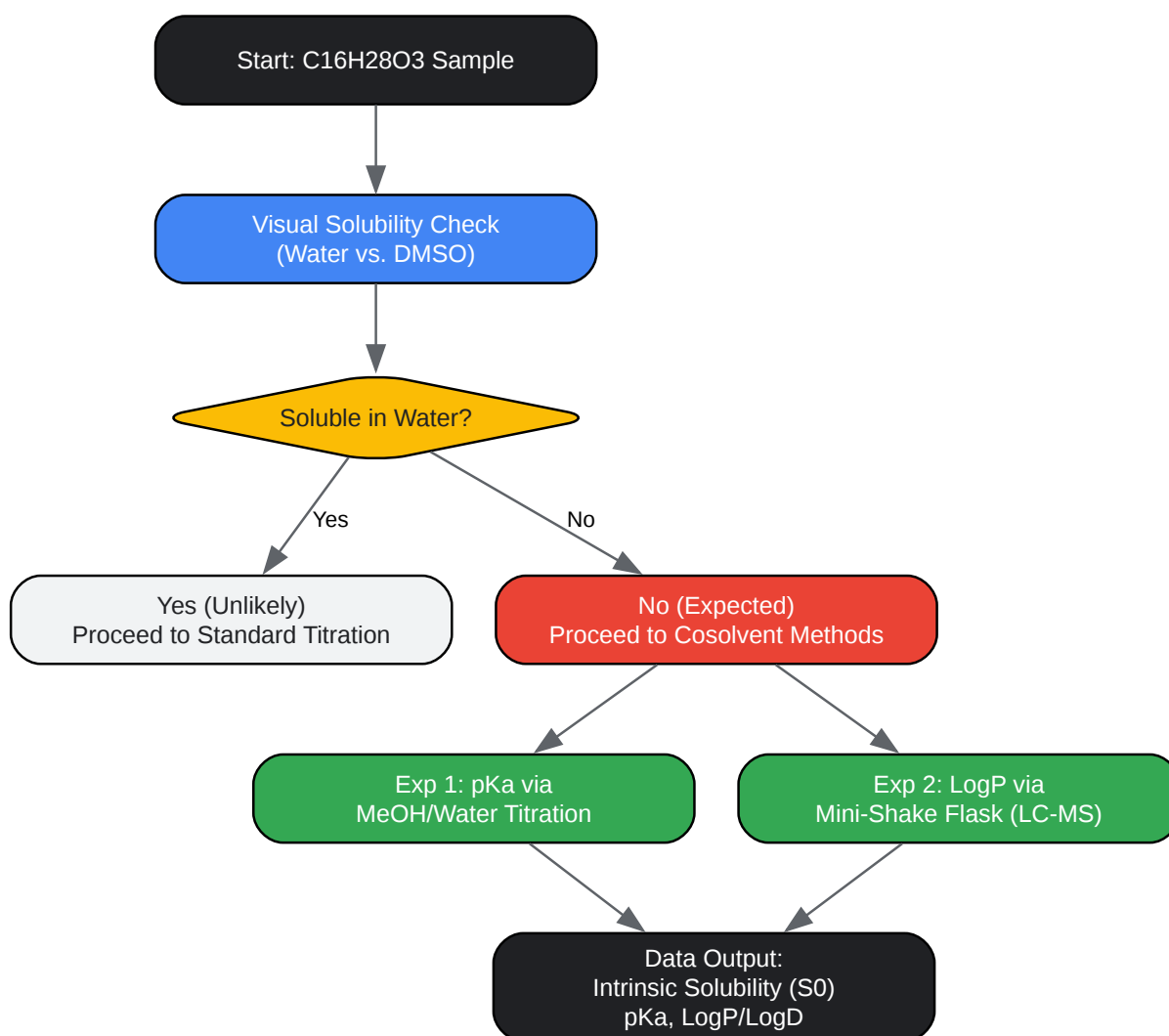
## Formulation Strategy

- Salt Formation: Attempt to form salts with counter-ions like Tromethamine (Tris) or Meglumine to improve dissolution rates.[\[1\]](#)[\[2\]](#) Sodium salts may be hygroscopic or form gels (common with lipophilic soaps).[\[1\]](#)[\[2\]](#)
- SEDDS: Self-Emulsifying Drug Delivery Systems (Lipid-based formulations) are the ideal vehicle for this compound class to bypass dissolution rate-limited absorption.[\[1\]](#)[\[2\]](#)

## Experimental Workflow Diagram

The following diagram outlines the decision tree for characterizing this specific compound, handling its low solubility.





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Figure 2: Decision tree for physicochemical characterization of lipophilic acids.

## References

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## Sources

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